Solubility Profile and Solvent Compatibility of -Cyclopropylstyrene

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Compound of Interest

Compound Name:	*alpha-Cyclopropylstyrene*
CAS No.:	*825-76-3*
Cat. No.:	*B3057560*

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Technical Guide for Chemical Synthesis and Formulation

Executive Summary

-Cyclopropylstyrene (CAS: 825-76-3), also known as (1-cyclopropylethenyl)benzene, is a lipophilic hydrocarbon intermediate used primarily in organic synthesis and medicinal chemistry.[1][2] As a styrene derivative lacking polar functional groups (hydroxyl, amine, or carboxyl), it exhibits negligible aqueous solubility and high solubility in non-polar to moderately polar organic solvents.

This guide provides a validated solubility profile, thermodynamic rationale, and experimental protocols for handling this compound in research and development environments.

Physicochemical Identity & Solubility Mechanism

To predict and manipulate the solubility of

-Cyclopropylstyrene, one must understand its molecular architecture.

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Property	Value	Implication for Solubility
Molecular Formula		Pure hydrocarbon; hydrophobic.
Molecular Weight	144.21 g/mol	Low MW facilitates dissolution in organic solvents.
Physical State	Liquid (Oil)	Miscible with many organic solvents rather than dissolving as a solid.
LogP (Predicted)	~3.5 – 3.9	Highly lipophilic; partitions strongly into organic phases.
H-Bond Donors	0	Cannot form hydrogen bonds with water.
Dipole Moment	Low	Driven by London Dispersion Forces and - stacking.

Solubility Mechanism

The dissolution of

-Cyclopropylstyrene is governed by the "Like Dissolves Like" principle. The molecule relies on Van der Waals forces and

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interactions (from the phenyl ring) for solvation. It lacks the capacity to accept or donate hydrogen bonds, rendering it immiscible with water and requiring organic solvents that can accommodate aromatic hydrocarbons.

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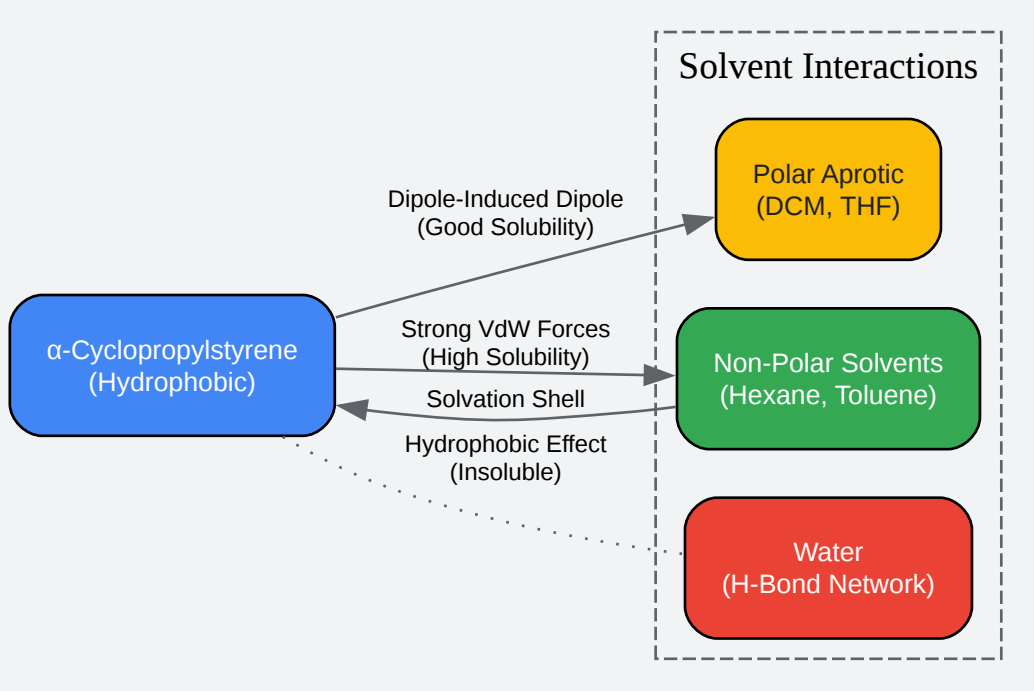

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Figure 1: Mechanistic basis for solvent compatibility. The compound favors solvents that interact via dispersion forces.

Solubility Profile in Common Organic Solvents

The following data is synthesized from standard purification protocols (flash chromatography), reaction media citations, and structural analogs (cyclopropylbenzene).

Table 1: Solvent Compatibility Matrix

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Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Halogenated	Dichloromethane (DCM)	Excellent	Preferred solvent for reactions and transfers. Highly miscible.
Chloroform ( )	Excellent	Standard solvent for NMR characterization.	
Hydrocarbons	Hexanes / Pentane	Excellent	Primary eluent for silica chromatography.
Toluene / Benzene	Excellent	Used for high-temperature reactions; miscible.	
Ethers	Tetrahydrofuran (THF)	Excellent	Suitable for organometallic coupling reactions.
Diethyl Ether	Excellent	Good for extraction; highly miscible.	
Esters	Ethyl Acetate	Good	Used as the polar component in chromatography mobile phases.
Polar Aprotic	DMSO	Moderate/Good	Soluble, but partitioning may require warming if concentration is high.
Acetonitrile	Good	Miscible, often used in HPLC.	
Polar Protic	Methanol / Ethanol	Moderate	Soluble, but may phase separate at very low temperatures or high water content.

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Aqueous	Water	Insoluble	Immiscible. Forms a biphasic system (oil on water).

Critical Note on Stability:

-Cyclopropylstyrene is prone to polymerization, especially in concentrated solutions or when exposed to radical initiators. Avoid storing in solvents for extended periods without a stabilizer (e.g., BHT).

Experimental Protocols

Protocol A: Solubility Determination (Visual Saturation)

Use this protocol to verify solubility for specific formulation concentrations.

- Preparation: Tare a 4 mL glass vial. Add 10 mg of

  -Cyclopropylstyrene (approx. 10-11

  L).
- Solvent Addition: Add the target solvent in 100

  L increments using a micropipette.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
  - Soluble: Solution is clear, no phase separation or oil droplets.
  - Insoluble: Turbidity, emulsion, or distinct oil layer persists.
- Calculation: If 10 mg dissolves in 100

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L, solubility is >100 mg/mL.

Protocol B: Purification via Flash Chromatography

The standard method for isolating this compound confirms its solubility profile.

- Stationary Phase: Silica Gel (SiO2).
- Mobile Phase: Hexanes (100%) to Hexanes:Ethyl Acetate (95:5).
- Rationale: The compound is non-polar. It will travel effectively in pure hexanes (depending on silica activity). Increasing polarity (EtOAc) will elute it faster.

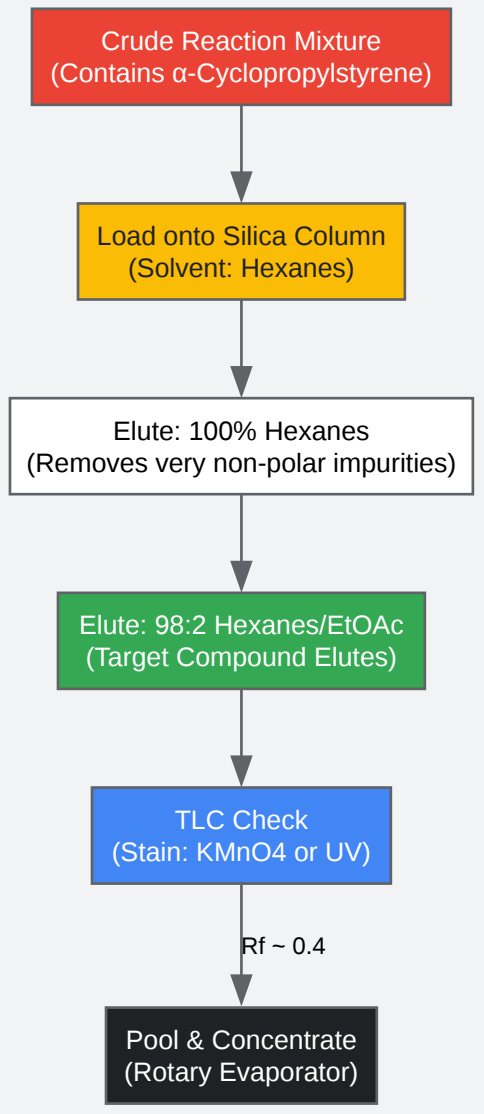

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Figure 2: Purification workflow demonstrating solubility in non-polar mobile phases.

Safety & Handling

- Flammability: As a hydrocarbon, solutions in organic solvents (Hexane, Ether) are highly flammable. Ground all glassware.
- Toxicity: Treat as a potential irritant. Use DCM and Chloroform only in a fume hood due to inhalation risks.
- Polymerization: Store neat material at -20°C. When in solution, keep cool and dark to prevent spontaneous polymerization.

References

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